

S16961 degradation and storage conditions

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Compound of Interest

Compound Name: S16961

Cat. No.: B1663473

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Disclaimer: The following information is based on the known properties of nicotinic acid and its prodrugs, as **S16961** has been identified as a prodrug of nicotinic acid. Specific degradation and storage data for **S16961** are not publicly available due to its status as a discontinued investigational compound.

Frequently Asked Questions (FAQs)

Q1: What is **S16961** and how should it be stored?

A1: **S16961** is an oral antihyperlipidemic agent and a prodrug of nicotinic acid. As with most nicotinic acid compounds, it is recommended to store **S16961** in a cool, dry, and well-ventilated place, protected from light.[1] The solid form is generally stable under these conditions.[2]

Q2: What is the primary degradation pathway for **S16961** in aqueous solutions?

A2: As a prodrug, the primary degradation pathway for **S16961** in an aqueous environment is expected to be hydrolysis, which releases the active compound, nicotinic acid. This hydrolysis can be influenced by pH and temperature.[3][4]

Q3: How does pH affect the stability of **S16961** solutions?

A3: The stability of nicotinic acid prodrugs is often pH-dependent.[4] For instance, the hydrolysis of similar ester prodrugs has been shown to be catalyzed by different buffer species.

[3][4] It is crucial to maintain the recommended pH for your experimental solutions to ensure the integrity of the compound.

Q4: Can **S16961** be exposed to light?

A4: Nicotinic acid is known to be light-sensitive. Therefore, it is best practice to protect **S16961** and its solutions from light to prevent potential photolytic degradation.

Q5: What are the expected degradation products of **S16961**?

A5: The primary expected degradation product from hydrolysis is nicotinic acid. Under forced degradation conditions, such as exposure to strong acids, bases, oxidizing agents, or high heat, other degradation products may form.[5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of S16961 stock solution.	Prepare fresh stock solutions. Ensure proper storage of the solid compound and solutions (cool, dark, and dry). Verify the pH of your buffers.
Loss of compound potency	Hydrolysis of the prodrug to nicotinic acid.	Minimize the time S16961 is in aqueous solution before use. Consider performing experiments at a lower temperature if the protocol allows.
Appearance of unknown peaks in chromatography	Formation of degradation products.	Conduct a forced degradation study to identify potential degradation products. Ensure the analytical method is stability-indicating.
Precipitation in stock solution	Poor solubility or degradation.	Verify the appropriate solvent and concentration for S16961. Ensure the storage temperature is not too low, which could cause the compound to fall out of solution.

Data Summary

Stability of Nicotinic Acid and its Prodrugs

Condition	Compound	Observation	Reference
Aqueous Solution (4°C)	Methylnicotinate	Degrades to nicotinic acid at ~0.5% per year.	[6][7]
Aqueous Buffer (pH 5-10)	Myristyl nicotinate	Undergoes pseudo-first-order hydrolysis.	[3][4]
Room Temperature (solid)	Myristyl nicotinate	Stable for 3 years with <0.05% conversion to nicotinic acid.	[8]
General Storage (solid)	Nicotinic Acid	Stable in a cool, dry, dark place.	[1][2]
Forced Hydrolysis (Acid/Base)	Nicotine Hydrogen Tartrate	Stable in 0.5M HCl and basic conditions.	[9]
Forced Degradation (General)	Drug Compounds	Degradation is induced by heat, light, oxidation, and extreme pH.	[5][10]

Experimental Protocols

Forced Degradation Study Protocol

A forced degradation study is essential to understand the stability of a drug substance and to develop a stability-indicating analytical method.[5][10]

Objective: To identify the potential degradation products of **S16961** under various stress conditions.

Materials:

- **S16961**
- Hydrochloric acid (0.1 M and 1 M)

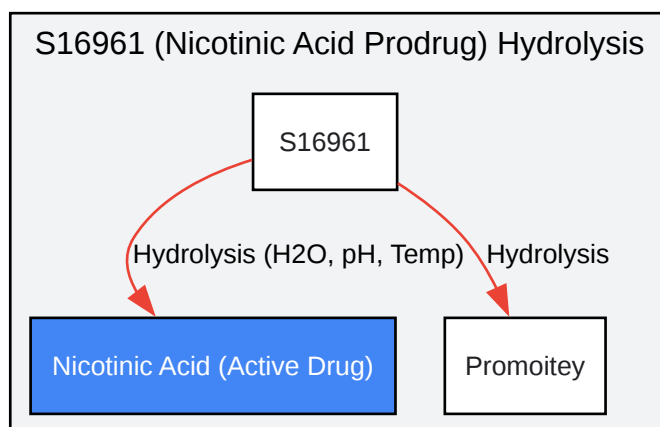
- Sodium hydroxide (0.1 M and 1 M)
- Hydrogen peroxide (3%)
- High-purity water
- Acetonitrile or other suitable organic solvent
- HPLC system with a suitable column (e.g., C18)

Methodology:

- Acid Hydrolysis:
 - Dissolve **S16961** in 0.1 M HCl.
 - Incubate at a specified temperature (e.g., 60°C) for a set time (e.g., 24 hours).
 - Neutralize the solution and dilute to a suitable concentration for analysis.
 - Repeat with 1 M HCl if no degradation is observed.
- Base Hydrolysis:
 - Dissolve **S16961** in 0.1 M NaOH.
 - Incubate at a specified temperature (e.g., 60°C) for a set time (e.g., 24 hours).
 - Neutralize the solution and dilute for analysis.
 - Repeat with 1 M NaOH if no degradation is observed.
- Oxidative Degradation:
 - Dissolve **S16961** in a solution of 3% hydrogen peroxide.
 - Store at room temperature for a specified time, protected from light.
 - Dilute for analysis.

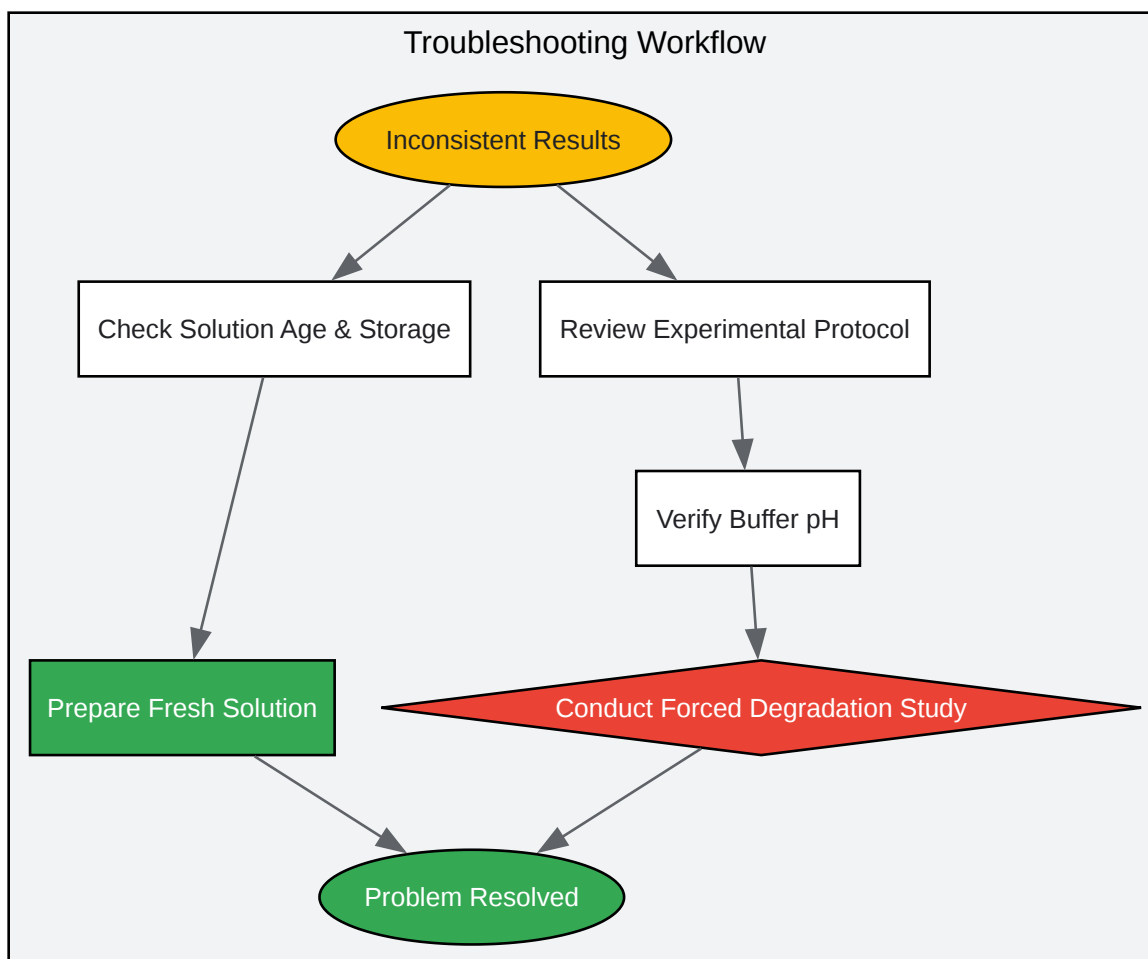
- Thermal Degradation:
 - Expose the solid **S16961** to dry heat (e.g., 80°C) for a specified duration.
 - Dissolve the stressed solid in a suitable solvent for analysis.
- Photolytic Degradation:
 - Expose a solution of **S16961** to a light source (e.g., UV lamp) for a defined period.
 - Analyze the solution by HPLC.
- Analysis:
 - Analyze all samples using a validated HPLC method.
 - Compare the chromatograms of the stressed samples to that of an unstressed control to identify degradation peaks.

Visualizations



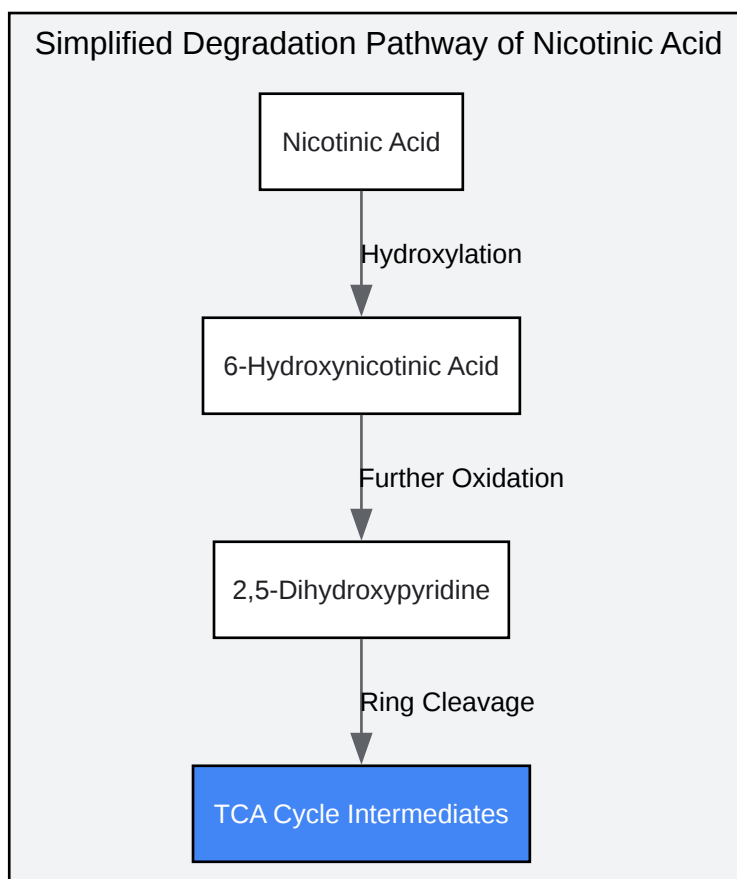
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Caption: Hydrolysis of **S16961** to nicotinic acid.



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Caption: A logical flow for troubleshooting experimental issues.



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Caption: A simplified microbial degradation pathway for nicotinic acid.

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